

# A Technical Overview of Thiopropazate: Molecular Characteristics

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thiopropazate

Cat. No.: B1663304

[Get Quote](#)

This document provides a focused examination of the fundamental molecular properties of **Thiopropazate**, a phenothiazine derivative. Designed for researchers, scientists, and professionals in drug development, this guide presents the core molecular formula and weight, outlines the methodologies for their determination, and visually represents the compound's key attributes.

## Core Molecular Data

**Thiopropazate** is chemically designated as 2-[4-[3-(2-chlorophenothiazin-10-yl)propyl]piperazin-1-yl]ethyl acetate.[1] Its fundamental molecular properties are summarized below.

Parameter	Value	Source
Molecular Formula	C23H28ClN3O2S	PubChem CID 6762[2]
Molecular Weight	446.01 g/mol	Multiple Sources[1][3][4]
IUPAC Name	2-[4-[3-(2-chlorophenothiazin-10-yl)propyl]piperazin-1-yl]ethyl acetate	PubChem CID 6762[2]
CAS Registry Number	84-06-0	Multiple Sources[1][4]

## Experimental Determination Protocols

The determination of a compound's molecular formula and weight is a foundational step in chemical analysis. While specific experimental data for the initial characterization of **Thiopropazate** is rooted in historical literature, the following outlines the standard, contemporary methodologies employed for such tasks.

### 2.1. Determination of Molecular Formula:

The empirical formula is typically determined first, followed by a molecular weight determination to ascertain the molecular formula.

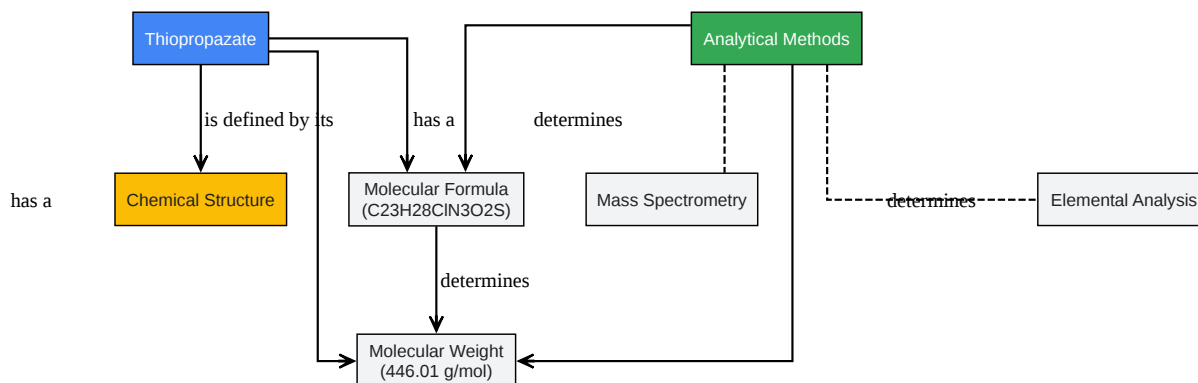
- **Elemental Analysis:** This combustion analysis technique quantifies the percentage composition of individual elements (Carbon, Hydrogen, Nitrogen, etc.) within the compound. The resulting percentages are used to determine the simplest whole-number ratio of atoms, yielding the empirical formula.
- **High-Resolution Mass Spectrometry (HRMS):** This is the primary method for determining the molecular formula of an unknown compound. HRMS measures the mass-to-charge ratio ( $m/z$ ) with extremely high precision (typically to four or five decimal places). This precision allows for the calculation of a unique elemental composition that corresponds to the measured mass, thereby directly providing the molecular formula.

### 2.2. Determination of Molecular Weight:

- **Mass Spectrometry (MS):** This is the most common and accurate method for determining the molecular weight of a compound. In MS, molecules are ionized, and the mass-to-charge ratio of the resulting ions is measured. The peak corresponding to the intact molecule (the molecular ion peak) provides the molecular weight. Techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) are frequently used.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While primarily a structure elucidation technique, the detailed information from  $^1\text{H}$  and  $^{13}\text{C}$  NMR can be used to confirm the molecular formula and thus the molecular weight derived from mass spectrometry.

## Logical Relationship of Properties

The following diagram illustrates the hierarchical relationship between the chemical compound and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Hierarchical relationship of **Thiopropazate**'s molecular properties.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Thiopropazate (84-06-0) for sale [vulcanchem.com]
- 2. Thiopropazate | C23H28ClN3O2S | CID 6762 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. Thiopropazate [drugfuture.com]
- To cite this document: BenchChem. [A Technical Overview of Thiopropazate: Molecular Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663304#thiopropazate-molecular-formula-and-weight]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)